

An In-depth Technical Guide to the Early Clinical Research of Natamycin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Natamycin(Pimaricin)

Cat. No.: B16105621

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Content: This technical guide provides a detailed overview of the foundational research into the clinical applications of Natamycin (formerly Pimaricin). It covers its discovery, mechanism of action, early in vitro antifungal activity, and the pivotal clinical studies that established its role in treating ophthalmic mycoses, particularly fungal keratitis.

Introduction and Discovery

Natamycin, initially named Pimaricin, is a polyene macrolide antibiotic first isolated in 1955 by Struyk and his colleagues at Gist-Brocades research laboratories from a fermentation broth of *Streptomyces natalensis*.^{[1][2]} The soil from which the bacterium was isolated was sourced near Pietermaritzburg, South Africa, lending the antibiotic its original name.^{[1][2]} The name was later changed to Natamycin to conform to the World Health Organization's nomenclature for antibiotics derived from *Streptomyces*.^[3] Another antibiotic, "tennecetin," isolated from *Streptomyces chattanoogensis*, was later found to be identical to Natamycin.^[1] Approved for medical use in the United States in 1978, Natamycin's discovery marked a significant advancement in the management of topical fungal infections.^[3]

Its low solubility in water and negligible absorption from the gastrointestinal tract rendered it unsuitable for systemic infections but made it an ideal candidate for topical applications where high local concentrations could be achieved without systemic toxicity.[3][4] This property was pivotal in its development as the first-line therapy for fungal keratitis.[2]

Mechanism of Action

Natamycin exerts its antifungal effect through a specific, high-affinity binding to ergosterol, the primary sterol component of fungal cell membranes.[2][3] This mechanism is distinct from other polyene antifungals like Amphotericin B. Instead of forming pores that lead to membrane permeabilization and ion leakage, Natamycin's binding to ergosterol leads to the inhibition of membrane transport proteins.[2][3] This disrupts the uptake of essential nutrients like amino acids and glucose, effectively starving the fungal cell and inhibiting its growth.[3] The interaction forms a polyene-sterol complex that blocks fungal growth without causing widespread membrane lysis.[2] Because ergosterol is a fundamental component of the fungal cell membrane, the development of resistance to Natamycin is rare.[2]

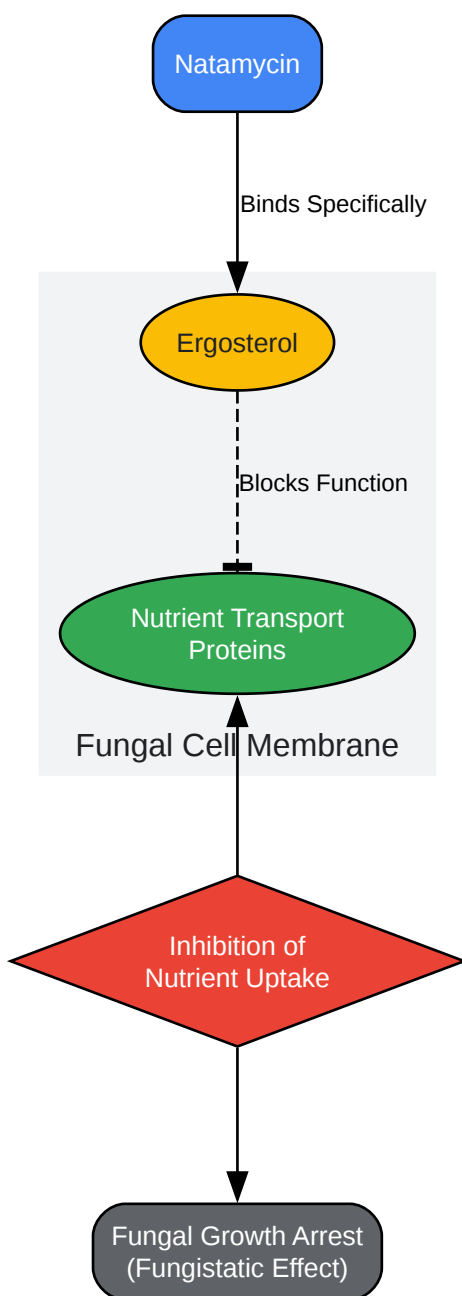


Fig. 1: Natamycin's Mechanism of Action

[Click to download full resolution via product page](#)

Caption: Fig. 1: Natamycin's specific binding to ergosterol inhibits nutrient transport, leading to fungal growth arrest.

Early In Vitro Antifungal Spectrum

Initial investigations into Natamycin's (Pimaricin's) antifungal activity demonstrated a broad spectrum against a variety of yeasts and filamentous fungi, with no activity against bacteria. The minimum inhibitory concentration (MIC), the lowest concentration of an antimicrobial that prevents visible growth, was the primary metric for quantifying its in vitro potency. Early data, derived from patent filings and preliminary reports, established its efficacy against key pathogens.

Data Presentation: In Vitro Susceptibility of Fungi to Pimaricin (Natamycin)

The following table summarizes the MIC values from early research, indicating the concentration required to inhibit the growth of various pathogenic and non-pathogenic fungi.

Fungal Species	Pathogenicity	Minimum Inhibitory Concentration (µg/mL)
Candida albicans	Human Pathogen	5.0
Aspergillus niger	Human Pathogen	5.0
Penicillium notatum	Non-Pathogenic	1.0
Saccharomyces cerevisiae	Non-Pathogenic	2.5
Trichophyton mentagrophytes	Human Pathogen	10.0
Microsporum canis	Human Pathogen	10.0
Cryptococcus neoformans	Human Pathogen	5.0
Histoplasma capsulatum	Human Pathogen	5.0

Data compiled from early reports including U.S. Patent 3,892,850.[5] The values represent the concentration that "just causes checking of the growth."

Early Clinical Applications and Efficacy

The most significant early clinical application of Natamycin was in ophthalmology for the treatment of fungal keratitis. Its poor penetration through an intact corneal epithelium was overcome by topical application as a 5% suspension, allowing for a high concentration of the drug at the site of infection.

Data Presentation: Early Clinical Efficacy in Fungal Keratitis

A landmark study published in 1972 by Jones et al. provided the first substantial clinical evidence of Natamycin's superiority over the existing standard of care, Amphotericin B, for *Fusarium solani* keratitis.

Treatment Group	Study Period	Pathogen	No. of Patients	Successful Outcomes	Success Rate (%)
Natamycin (5%)	1969 - 1971	<i>Fusarium solani</i>	18	16	88.9%
Amphotericin B	< 1969	<i>Fusarium solani</i>	20	7	35.0%

Data from
Jones et al.,
Arch
Ophthalmol.
1972.[6]

This study was pivotal, establishing 5% Natamycin suspension as the initial therapy of choice for *F. solani* keratitis, a recommendation that has influenced treatment protocols for decades.[6] Of the 18 patients treated with Natamycin, 13 achieved a final visual acuity of 20/40 or better. [6]

Experimental Protocols

The methodologies used in the early research of Natamycin laid the groundwork for modern antifungal testing and clinical trial design.

Antifungal Susceptibility Testing Protocol (Reconstructed from 1960s-1970s Practices)

Early in vitro testing relied on agar or broth dilution methods to determine the MIC. These methods predate the highly standardized CLSI/EUCAST protocols but follow the same core principles.

- **Medium Preparation:** A suitable fungal growth medium, such as Sabouraud Dextrose Agar or Broth, was prepared and sterilized.
- **Antifungal Stock Preparation:** A stock solution of Pimaricin (Natamycin) was prepared in a suitable solvent, as it has poor aqueous solubility.
- **Serial Dilution:**
 - **Agar Dilution:** The Natamycin stock solution was serially diluted and added to molten agar before it was poured into petri dishes. This created a series of plates with decreasing concentrations of the drug.
 - **Broth Dilution:** The Natamycin stock was serially diluted in test tubes containing sterile liquid growth medium.
- **Inoculum Preparation:** Fungal isolates from clinical samples were cultured to produce a sufficient quantity of growth. A standardized suspension of fungal spores or yeast cells was prepared in sterile saline, often compared visually to a turbidity standard.
- **Inoculation:**
 - **Agar Dilution:** The surface of each agar plate was inoculated with a standardized amount of the fungal suspension.
 - **Broth Dilution:** A standardized volume of the fungal suspension was added to each test tube.
- **Incubation:** The plates or tubes were incubated at a temperature suitable for fungal growth (e.g., 25-30°C) for a period of 24 to 72 hours, or until sufficient growth was observed in the drug-free control.

- **MIC Determination:** The MIC was recorded as the lowest concentration of Natamycin that resulted in the complete visual inhibition of fungal growth.

Clinical Trial Protocol for Fungal Keratitis (Reconstructed from Jones et al. 1972)

The protocol for the early clinical use of Natamycin in keratitis focused on aggressive topical administration.

- **Patient Selection:** Patients presenting with corneal ulcers with clinical features suggestive of fungal infection (e.g., feathery borders, satellite lesions) were included.^[6]
- **Diagnosis:** Corneal scrapings were obtained for direct microscopic examination (e.g., using potassium hydroxide) and culture on fungal media to confirm the presence of fungi and identify the species.^[6]
- **Treatment Regimen:**
 - A 5% ophthalmic suspension of Natamycin (Pimaricin) was used as the therapeutic agent.
 - Drops were instilled at frequent intervals, often every 30 to 60 minutes around the clock for the first several days.
 - The frequency was gradually tapered based on clinical response (e.g., reduction in infiltrate size, re-epithelialization).
- **Supportive Care:** Cycloplegic agents were often used to manage pain from associated iridocyclitis.
- **Follow-up and Assessment:** Patients were monitored closely. Clinical improvement was judged by factors such as a decrease in the size and density of the corneal infiltrate, blunting of ulcer margins, and reduction in anterior chamber inflammation.
- **Endpoint Definition:** A successful outcome was defined as the complete elimination of the fungus and healing of the corneal ulcer with medical therapy alone.^[6] Treatment failure was defined by a worsening clinical course, necessitating therapeutic surgery like a penetrating keratoplasty.

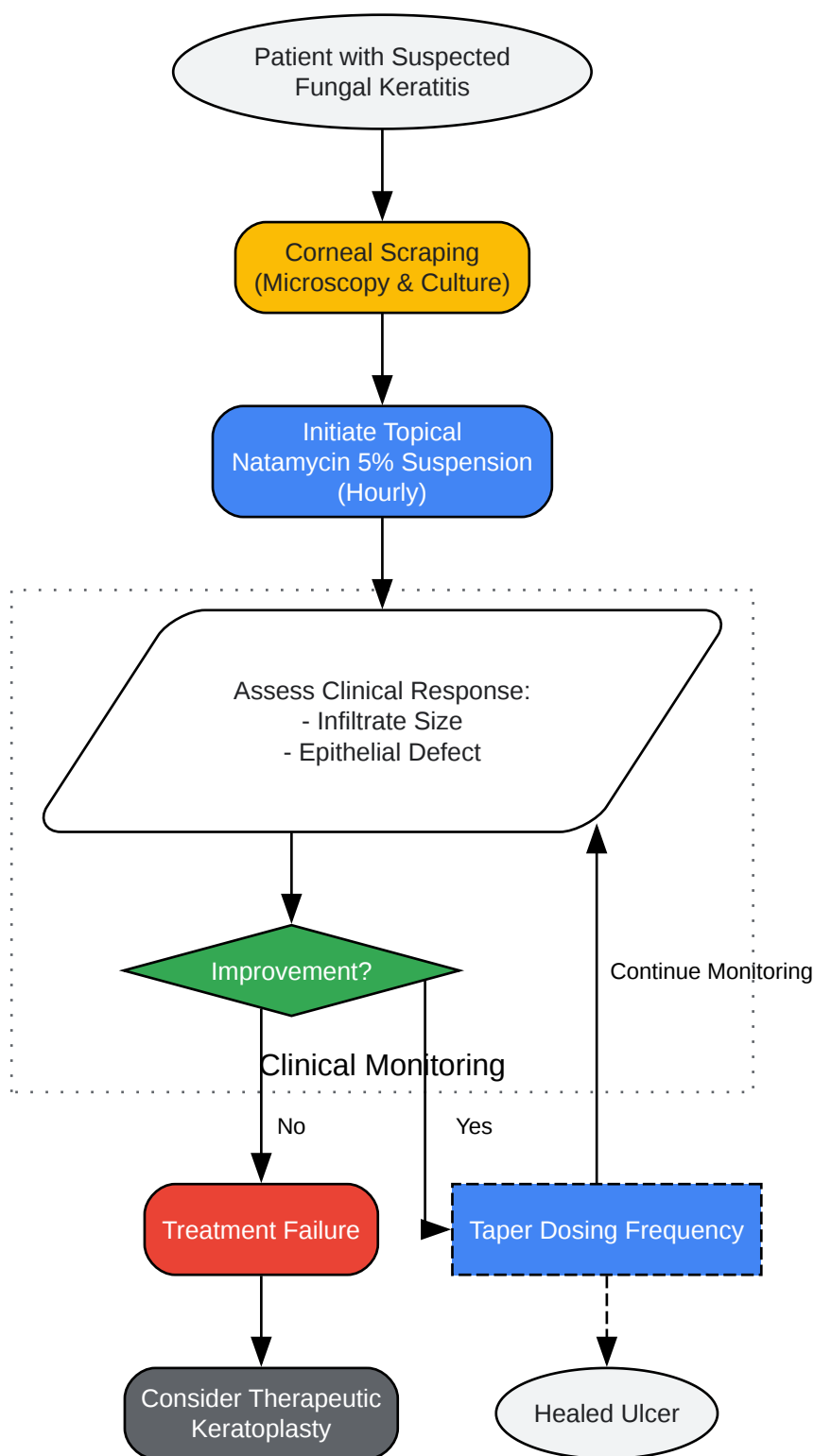


Fig. 2: Early Clinical Workflow for Fungal Keratitis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. doras.dcu.ie \[doras.dcu.ie\]](https://doras.dcu.ie)
- [2. Biotechnological production and application of the antibiotic pimaricin: biosynthesis and its regulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Natamycin - Wikipedia \[en.wikipedia.org\]](#)
- [4. NATAMYCIN \(PIMARICIN\) \(JECFA Food Additives Series 48\) \[inchem.org\]](#)
- [5. US3892850A - Pimaricin and process of producing same - Google Patents \[patents.google.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Early Clinical Research of Natamycin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16105621/docs#an-in-depth-technical-guide-to-the-early-clinical-research-of-natamycin\]](https://www.benchchem.com/product/b16105621/docs#an-in-depth-technical-guide-to-the-early-clinical-research-of-natamycin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)